

Essential Procedures for the Proper Disposal of (2-Amino-5-methoxyphenyl)methanol

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Compound of Interest

Compound Name:	(2-Amino-5-methoxyphenyl)methanol
Cat. No.:	B112770

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For Immediate Reference: Treat **(2-Amino-5-methoxyphenyl)methanol** as Hazardous Waste. Do Not Dispose Down the Drain.

This document provides critical safety and logistical guidance for the proper disposal of **(2-Amino-5-methoxyphenyl)methanol** (CAS No. 55414-72-7). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Hazard Profile and Safety Data

(2-Amino-5-methoxyphenyl)methanol is classified as a hazardous substance. All personnel handling this chemical waste must be familiar with its hazard profile.

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	H312: Harmful in contact with skin[1]
Skin Irritation	H315: Causes skin irritation[1]
Eye Irritation	H319: Causes serious eye irritation[1]
Acute Toxicity, Inhalation	H332: Harmful if inhaled[1]
Respiratory Irritation	H335: May cause respiratory irritation[1]

Immediate Safety and Personal Protective Equipment (PPE)

Prior to handling **(2-Amino-5-methoxyphenyl)methanol** waste, ensure all safety protocols are in place.

- Engineering Controls: All handling of this chemical waste must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#) An eyewash station and safety shower must be readily accessible.[\[2\]](#)
- Personal Protective Equipment (PPE): The following PPE is mandatory when handling **(2-Amino-5-methoxyphenyl)methanol** waste:
 - Eye Protection: Tightly fitting chemical safety goggles and a face shield.
 - Hand Protection: Chemical-resistant gloves, such as nitrile rubber. Inspect gloves for integrity before each use.
 - Body Protection: A flame-retardant lab coat. For larger quantities or in case of a spill, a chemical-resistant apron or suit is recommended.
 - Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an organic vapor cartridge is required.

Detailed Disposal Protocol

The disposal of **(2-Amino-5-methoxyphenyl)methanol** must adhere to all local, state, and federal regulations. Under no circumstances should this chemical be disposed of down the sanitary sewer.

Step 1: Waste Collection

- Solid Waste:
 - Collect solid **(2-Amino-5-methoxyphenyl)methanol** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), in a designated, leak-proof, and chemically compatible container.[\[3\]](#)

- The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(2-Amino-5-methoxyphenyl)methanol**," and the associated hazard pictograms (e.g., harmful/irritant).[\[3\]](#)
- Liquid Waste:
 - Collect liquid waste containing **(2-Amino-5-methoxyphenyl)methanol** in a separate, sealed, and clearly labeled hazardous waste container.[\[3\]](#)
 - Do not mix this waste with other chemical waste streams unless compatibility has been verified. Aromatic amines and alcohols can react dangerously with incompatible materials. [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Avoid using metal containers for the collection of amine waste.

Step 2: Waste Storage

- Store the sealed hazardous waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
- Ensure the storage area is away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents, acids, and acid chlorides.
- Keep the container tightly closed except when adding waste.[\[3\]](#)

Step 3: Final Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not attempt to treat or neutralize the chemical waste in the laboratory without prior approval from EHS.[\[9\]](#)

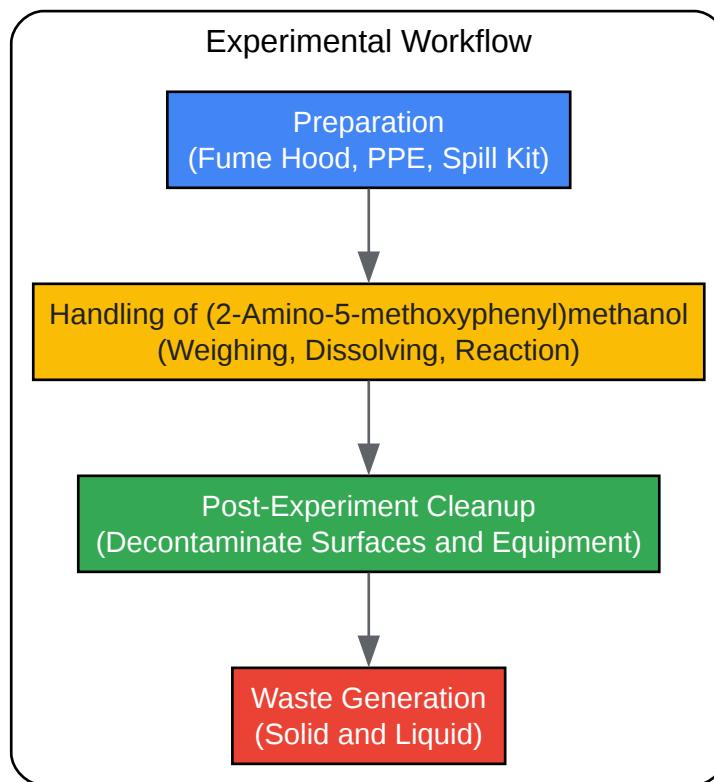
Step 4: Empty Container Disposal

- Empty containers that held **(2-Amino-5-methoxyphenyl)methanol** must be triple-rinsed with a suitable solvent (e.g., methanol or ethanol).

- The rinsate must be collected and disposed of as hazardous liquid waste.
- After triple-rinsing, the container label should be defaced, and the container can then be disposed of as regular solid waste, in accordance with institutional policies.

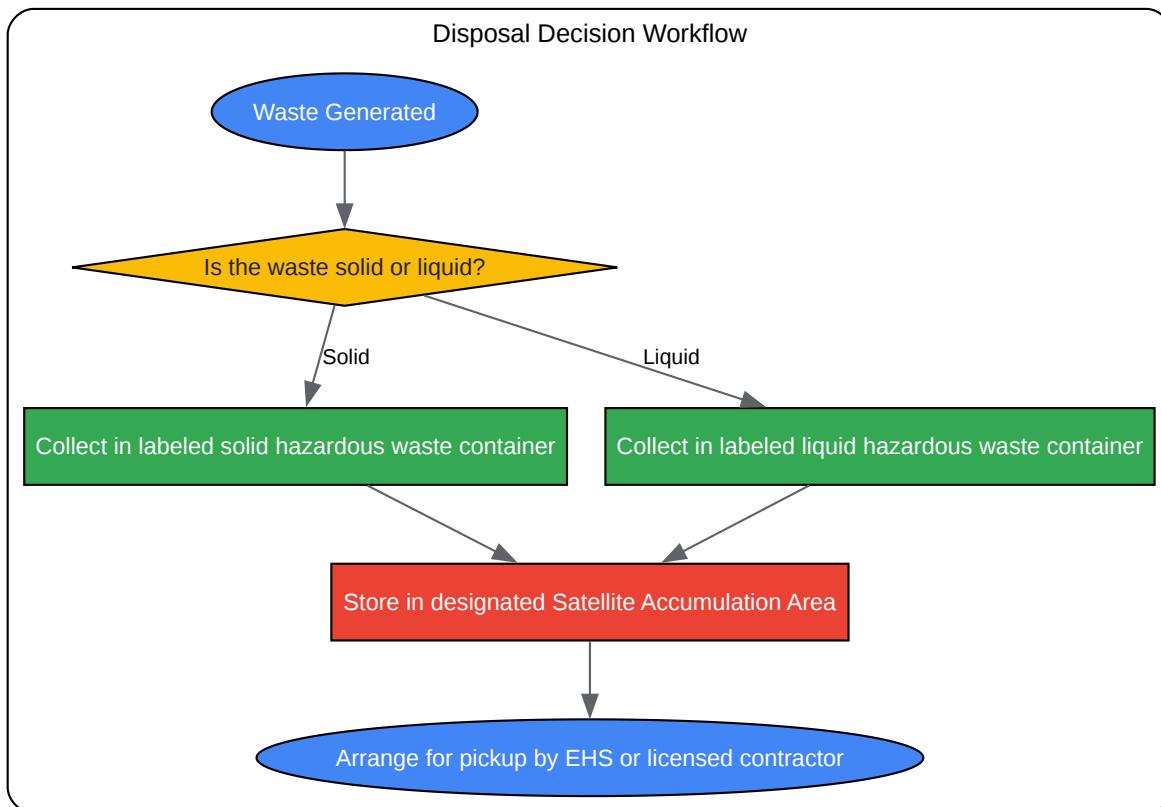
Experimental Workflow and Disposal Decision Diagram

The following diagrams illustrate the standard operating procedure for handling and the decision-making process for the disposal of **(2-Amino-5-methoxyphenyl)methanol**.



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Caption: Standard operating procedure for handling **(2-Amino-5-methoxyphenyl)methanol**.



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Caption: Decision workflow for the proper disposal of **(2-Amino-5-methoxyphenyl)methanol**.

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